

Safeguarding Your Research: A Guide to Handling 4-Nitrosalicylic Acid

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Compound of Interest

Compound Name: 4-Nitrosalicylic acid

Cat. No.: B050511

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **4-Nitrosalicylic acid**, ensuring the well-being of laboratory personnel and the integrity of your research. The following procedural guidance is designed to directly address operational questions and establish safe laboratory practices.

Essential Safety and Handling Plan

1. Engineering Controls:

- Always handle **4-Nitrosalicylic acid** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible and have been tested within the last year.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves. Butyl rubber is recommended for handling nitro compounds. Nitrile gloves can also be used but should be replaced immediately upon any sign of contamination. Always inspect gloves for integrity before use.
- Eye and Face Protection: Chemical safety goggles are mandatory. In situations where splashing is a risk, a face shield must be worn in addition to goggles.

- **Respiratory Protection:** For handling the solid powder, a NIOSH-approved dust respirator is required to prevent inhalation. If there is a potential for vapor generation, an air-purifying respirator (APR) with organic vapor cartridges should be used.
- **Protective Clothing:** A lab coat is required. For larger quantities or in situations with a higher risk of spillage, chemical-resistant protective clothing and boots should be worn.

3. Operational Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within a chemical fume hood. Use a spatula for transferring the solid material to minimize dust generation.
- **In Case of a Spill:**
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material.
 - Carefully sweep the absorbed material into a designated, labeled waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- **Personal Hygiene:** After handling, wash hands and any exposed skin thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

4. Storage:

- Store **4-Nitrosalicylic acid** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep it away from incompatible materials such as strong oxidizing agents and strong bases.

Disposal Plan

- **Waste Collection:** All waste materials contaminated with **4-Nitrosalicylic acid**, including used gloves, absorbent materials, and empty containers, must be collected in a clearly labeled, sealed container for hazardous waste.
- **Disposal Method:** Dispose of **4-Nitrosalicylic acid** and its contaminated materials in accordance with all federal, state, and local regulations. One approved method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

Quantitative Data Summary

Property	Value
GHS Hazard Statements	H302, H315, H319, H335
Signal Word	Warning
Appearance	White to yellow crystalline powder [1]
Molecular Formula	C7H5NO5
Molecular Weight	183.12 g/mol
Melting Point	235-239 °C [1] [2] [3] [4]
Boiling Point	389 °C at 760 mmHg (estimated) [5]
Solubility	Limited solubility in water; soluble in polar organic solvents. [5] [6]
OSHA PEL	Not Established
NIOSH REL	Not Established
ACGIH TLV	Not Established

Safe Handling Workflow

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